

DL-Glutamine: A Comprehensive Technical Guide for Research Applications

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Compound of Interest

Compound Name: *DL-Glutamine*

Cat. No.: *B559555*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the basic properties of **DL-Glutamine**, a racemic mixture of the D- and L-isomers of the amino acid glutamine, for research purposes. It covers its chemical and physical characteristics, biochemical and physiological roles, and key experimental applications and protocols.

Core Properties of DL-Glutamine

DL-Glutamine is a non-essential amino acid that serves as a crucial nutrient in cell culture and a key player in various metabolic processes. While the L-isomer is the biologically active form in mammalian cells, the DL-racemic mixture is also utilized in specific research contexts.

Chemical and Physical Data

The fundamental properties of **DL-Glutamine** are summarized in the table below.

Property	Value	References
Molecular Formula	C ₅ H ₁₀ N ₂ O ₃	[1]
Molecular Weight	146.14 g/mol	[1]
CAS Number	6899-04-3	[1][2]
Appearance	White to cream powder or crystals	
Melting Point	~177-186 °C (decomposes)	[2][3]
pKa ₁ (α-carboxyl)	2.17	[4][5][6]
pKa ₂ (α-ammonium)	9.13	[4][5][6]
Isoelectric Point (pI)	5.65	[4][6]

Solubility

DL-Glutamine exhibits moderate solubility in aqueous solutions, a critical factor for its use in cell culture media and experimental buffers.

Solvent	Solubility	References
Water	Soluble	[7][8]
Aqueous Acid	Slightly Soluble	[2][3]
Ethanol	Insoluble/Slightly Soluble	[8][9]
Ether	Soluble	[9]
Non-polar organic solvents	Limited solubility	[7]

Stability and Storage

The stability of glutamine in solution is a significant consideration in experimental design. L-glutamine is known to be labile in solution, degrading into pyroglutamate and ammonia, the latter of which can be toxic to cells. The rate of degradation is dependent on pH, temperature, and the presence of certain ions.

Form	Storage Temperature	Stability Notes	References
Powder	Room temperature (15-30 °C)	Stable as a dry powder.	[10]
Stock Solution	-20 °C	Stable as a frozen solution. Avoid multiple freeze-thaw cycles.	[10] [11] [12]
In Media (Refrigerated)	4 °C	More stable than at higher temperatures, but degradation still occurs. Half-life of approximately 3 weeks.	[11] [13] [14]
In Media (Incubator)	37 °C	Rapid degradation. Half-life of approximately 1 week.	[13] [14]

Biochemical and Physiological Roles

Glutamine is the most abundant free amino acid in the human body and plays a central role in a multitude of metabolic and physiological processes.

A Key Metabolic Hub

Glutamine is a pleiotropic molecule, acting as a primary substrate for energy production, a nitrogen and carbon donor for the synthesis of other biomolecules, and a regulator of cellular signaling.

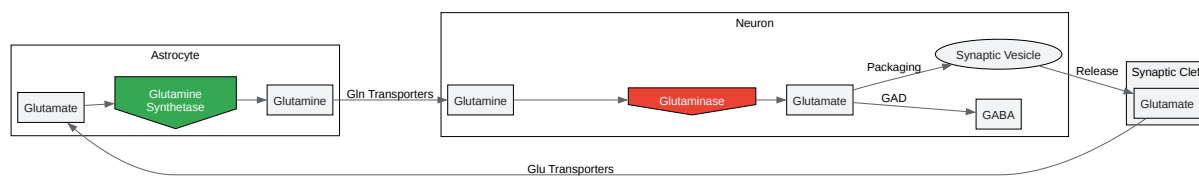
- **Energy Source:** In rapidly dividing cells, including many cancer cell lines and immune cells, glutamine is a major respiratory fuel, entering the tricarboxylic acid (TCA) cycle as α -ketoglutarate.
- **Nitrogen Donor:** The amide nitrogen of glutamine is essential for the de novo synthesis of purines and pyrimidines, the building blocks of DNA and RNA. It also contributes to the

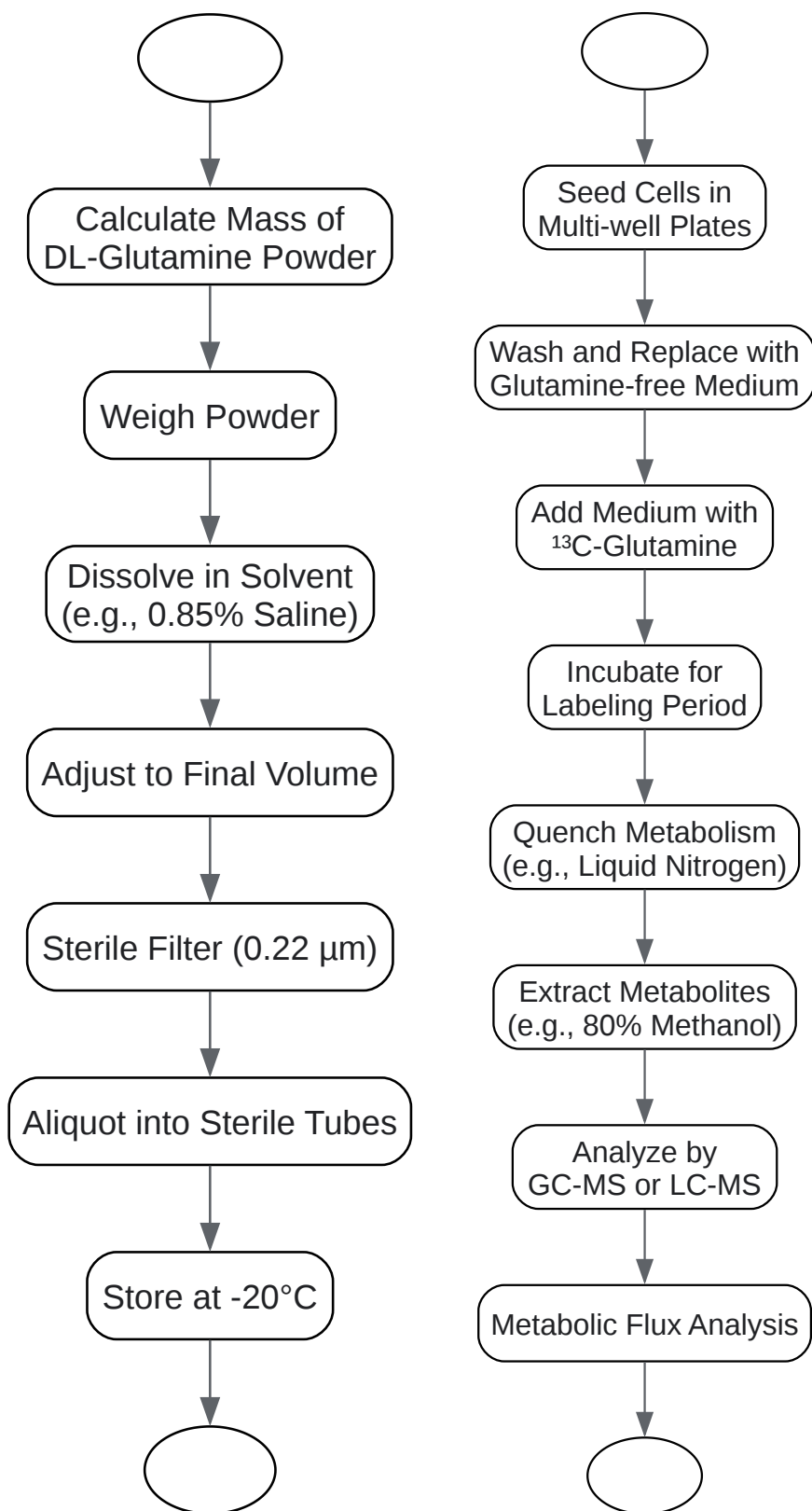
synthesis of other non-essential amino acids and amino sugars.[15]

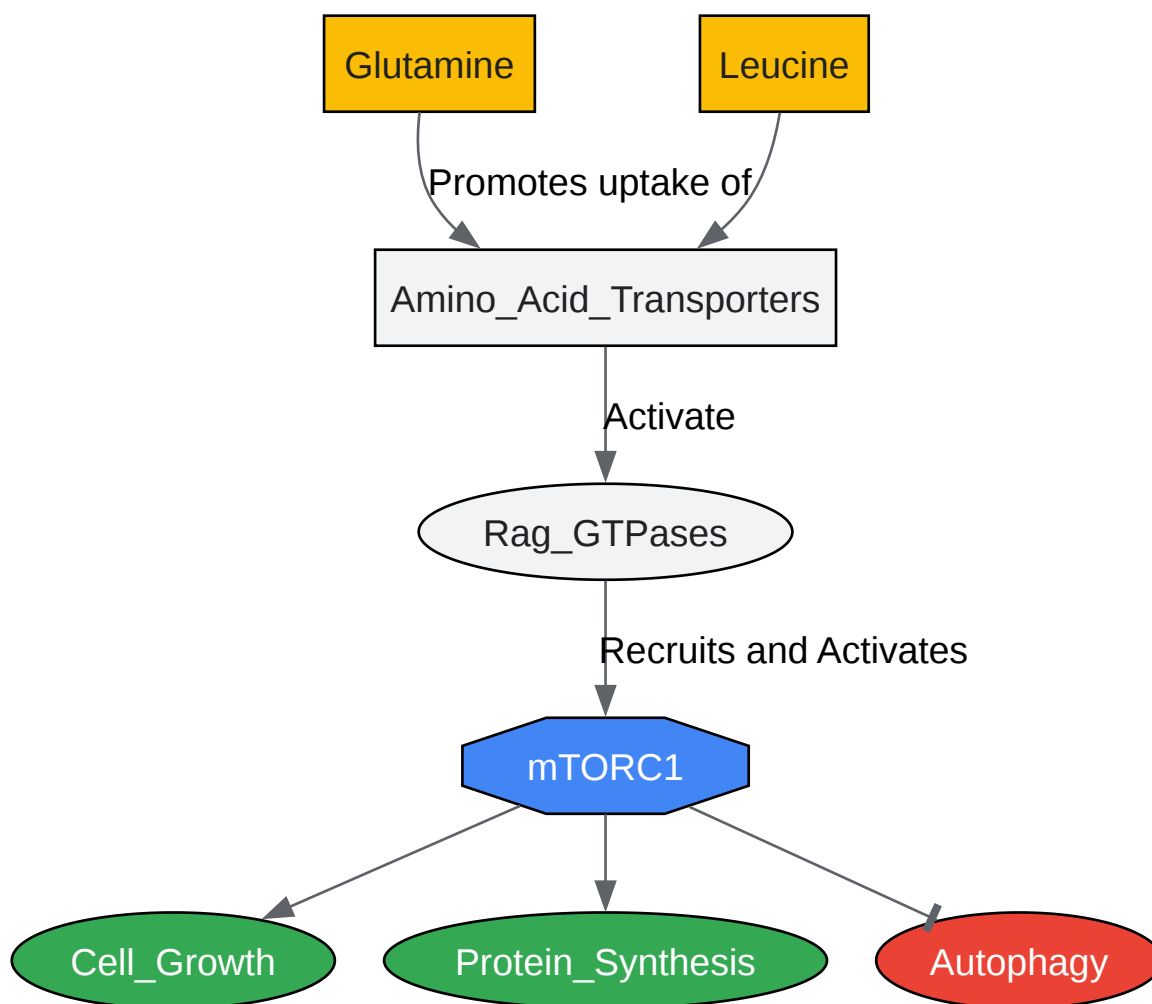
- **Carbon Donor:** The carbon skeleton of glutamine replenishes TCA cycle intermediates (anaplerosis), a process crucial for maintaining mitochondrial function and providing precursors for biosynthesis.
- **Redox Balance:** Glutamine is a precursor for the synthesis of glutathione, a major intracellular antioxidant that protects cells from oxidative stress.

Role in the Nervous System

In the central nervous system, glutamine is a key component of the glutamate-glutamine cycle, a metabolic pathway that occurs between neurons and astrocytes.[10][12] This cycle is essential for recycling the neurotransmitter glutamate and maintaining normal synaptic function.







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